

# What is the molecular structure of Arginylalanine?

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## Compound of Interest

Compound Name: Arginylalanine

Cat. No.: B550907

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An In-Depth Technical Guide to the Molecular Structure of **Arginylalanine**

Prepared for: Researchers, Scientists, and Drug Development Professionals

## Abstract

**Arginylalanine** (Arg-Ala) is a dipeptide composed of L-arginine and L-alanine, two fundamental proteinogenic amino acids. As a naturally occurring metabolite, its structure and properties are of significant interest in biochemistry, pharmacology, and drug development.<sup>[1]</sup> The presence of the highly basic guanidinium group from arginine and the simple aliphatic side chain from alanine imparts unique physicochemical characteristics to the molecule. This guide provides a comprehensive overview of the molecular structure, chemical properties, potential biological significance, and representative experimental protocols for the synthesis and analysis of **Arginylalanine**.

## Molecular Structure and Identification

**Arginylalanine** is formed through the creation of a peptide bond between the carboxyl group of an L-arginine residue and the amino group of an L-alanine residue.

## Logical Structure Diagram

The logical arrangement of **Arginylalanine** highlights the distinct amino acid residues and the connecting peptide bond. The structure features a primary amine, a carboxylic acid, the peptide linkage, and the characteristic guanidinium group on the arginine side chain.

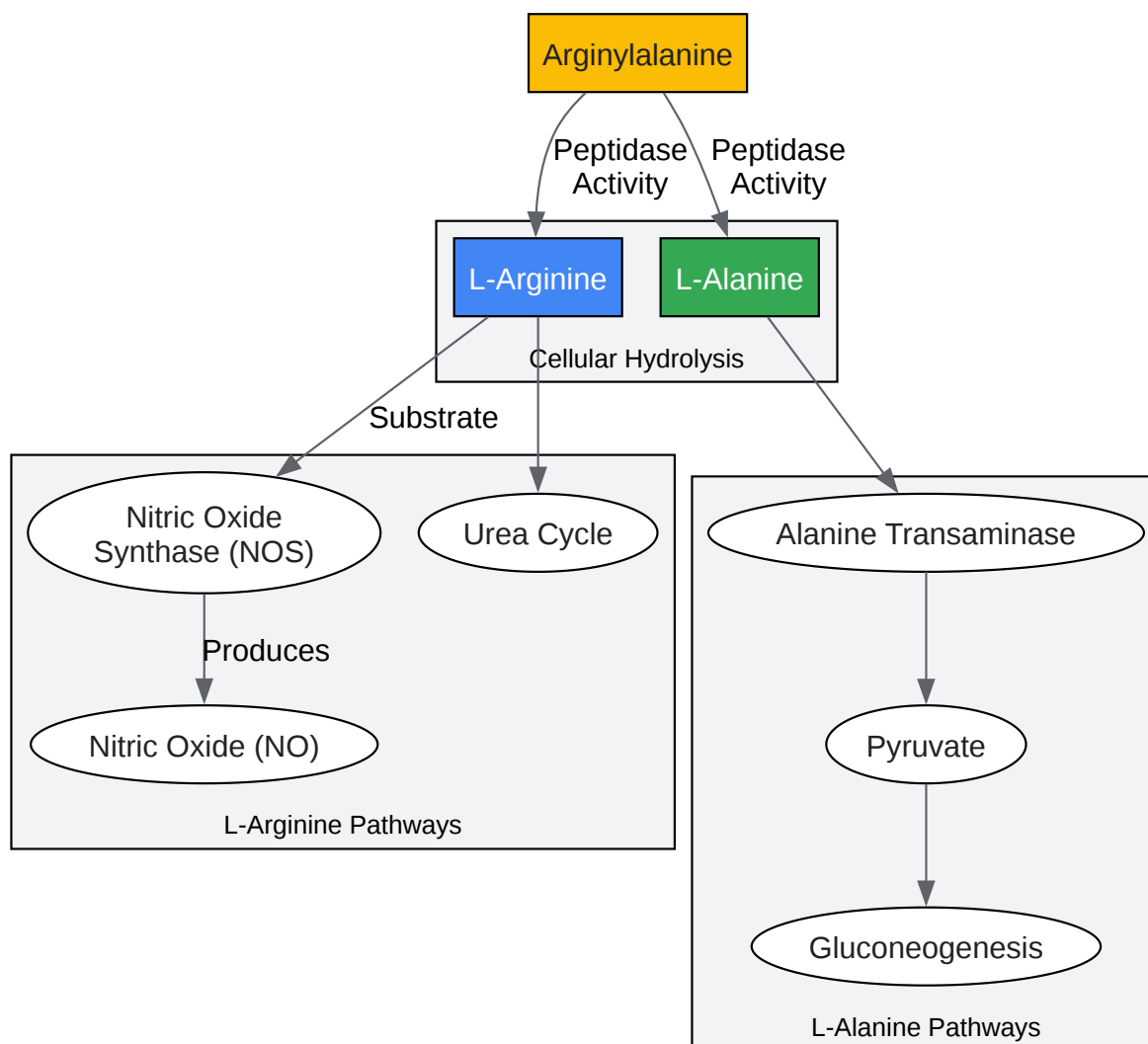


Figure 2. Potential Metabolic Influence of Arginylalanine

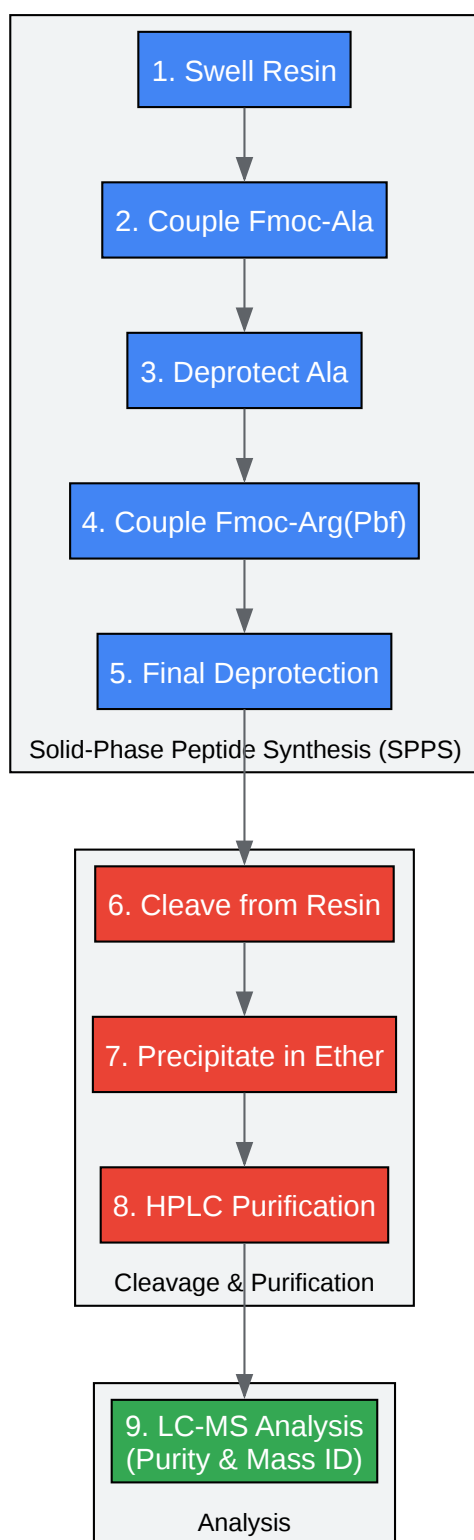


Figure 3. General Workflow for Peptide Synthesis and Analysis

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## References

- 1. Arginylalanine | C<sub>9</sub>H<sub>19</sub>N<sub>5</sub>O<sub>3</sub> | CID 7020333 - PubChem [pubchem.ncbi.nlm.nih.gov]
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